

# Technical Support Center: Safe Disposal of (Dimethyl sulfide)trihydroboron (BMS) Waste

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## Compound of Interest

Compound Name: *(Dimethyl sulfide)trihydroboron*

Cat. No.: *B7800882*

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This guide provides detailed protocols and answers to frequently asked questions concerning the safe disposal of waste containing **(Dimethyl sulfide)trihydroboron**, commonly known as borane dimethyl sulfide complex (BMS). It is intended for researchers, scientists, and drug development professionals.

## Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Action(s)
Unexpected gas evolution (vigorous bubbling or foaming) during quenching.	The quenching agent was added too quickly. The concentration of BMS in the waste is higher than anticipated.	Immediately cease the addition of the quenching agent. Ensure the reaction is being performed in a fume hood with adequate ventilation. Once the reaction subsides, resume adding the quenching agent at a much slower rate, with efficient stirring and external cooling.
Solid precipitate forms during quenching.	Formation of boric acid or borate salts.	This is a normal byproduct of the neutralization process. Ensure stirring is adequate to prevent clumping. The solids can be filtered off after the quenching process is complete and disposed of as solid waste, provided the liquid phase has been neutralized.
Strong, unpleasant odor (garlic-like).	Release of dimethyl sulfide (DMS).	All procedures must be conducted in a well-ventilated chemical fume hood. <sup>[1]</sup> Consider using a scrubbing system with activated carbon or sodium hypochlorite to trap DMS vapors for large-scale operations. <sup>[2]</sup>
Fire or ignition during disposal.	BMS is highly flammable and reacts violently with water, releasing flammable hydrogen gas. <sup>[3][4][5]</sup> Static discharge can also be an ignition source.	DO NOT use water to extinguish the fire. <sup>[6]</sup> Use a Class D fire extinguisher (for flammable metals) or dry chemical powder (soda ash, sand). <sup>[6]</sup> Ensure all equipment

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is properly grounded to prevent static discharge.[\[3\]](#)

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## Frequently Asked Questions (FAQs)

**Q1:** What are the primary hazards associated with **(Dimethyl sulfide)trihydroboron** (BMS) waste?

**A1:** BMS waste is considered hazardous due to several properties:

- Flammability: BMS is a highly flammable liquid and vapor.[\[3\]](#)[\[4\]](#)
- Water Reactivity: It reacts violently with water and moisture to release flammable hydrogen gas, which can ignite spontaneously.[\[3\]](#)[\[5\]](#)[\[6\]](#)
- Corrosivity: It can be corrosive to certain materials.
- Toxicity: It is harmful if swallowed or in contact with skin and can cause irritation to the skin, eyes, and respiratory system.[\[4\]](#)[\[5\]](#)

**Q2:** What personal protective equipment (PPE) should be worn when handling BMS waste?

**A2:** Appropriate PPE is crucial for safely handling BMS waste. This includes:

- Flame-retardant lab coat
- Chemical safety goggles and a face shield
- Solvent-resistant gloves (e.g., nitrile)
- Closed-toe shoes

All handling of BMS and its waste must be conducted in a chemical fume hood.[\[3\]](#)

**Q3:** Can I dispose of BMS waste down the drain?

**A3:** No. Due to its violent reaction with water and its hazardous nature, BMS waste must never be disposed of down the drain.[\[7\]](#) This can lead to the rapid generation of flammable hydrogen

gas and potential ignition in the plumbing system.

Q4: What are the recommended methods for neutralizing BMS waste?

A4: The primary method for neutralizing BMS waste is by carefully quenching the reactive borane. This involves the slow, controlled addition of a proton source to convert the borane to boric acid and hydrogen gas. Common quenching agents include methanol, isopropanol, and water. For a detailed protocol, refer to the "Experimental Protocols" section below.

Q5: How do I handle a spill of BMS?

A5: In the event of a small spill, absorb the material with an inert, dry absorbent such as sand, earth, or vermiculite.<sup>[3][6]</sup> Do not use water.<sup>[6]</sup> The contaminated absorbent should then be collected in a labeled, loosely covered container for proper disposal as hazardous waste. For larger spills, evacuate the area and contact your institution's environmental health and safety department.<sup>[6]</sup>

## Experimental Protocols

### Protocol 1: Neutralization of **(Dimethyl sulfide)trihydroboron** Waste via Alcohol Quenching

This protocol describes the safe quenching of residual BMS in a reaction mixture or as a waste stream using an alcohol, followed by an aqueous workup.

#### Methodology:

- Preparation:
  - Ensure the reaction vessel containing the BMS waste is in a chemical fume hood and equipped with a magnetic stirrer and an inert gas inlet (e.g., nitrogen or argon).
  - Cool the reaction vessel to 0°C using an ice bath. This helps to control the exothermic reaction.
- Quenching:
  - Slowly add a protic solvent, such as methanol or isopropanol, dropwise to the stirred BMS solution. The rate of addition should be carefully controlled to manage the evolution of

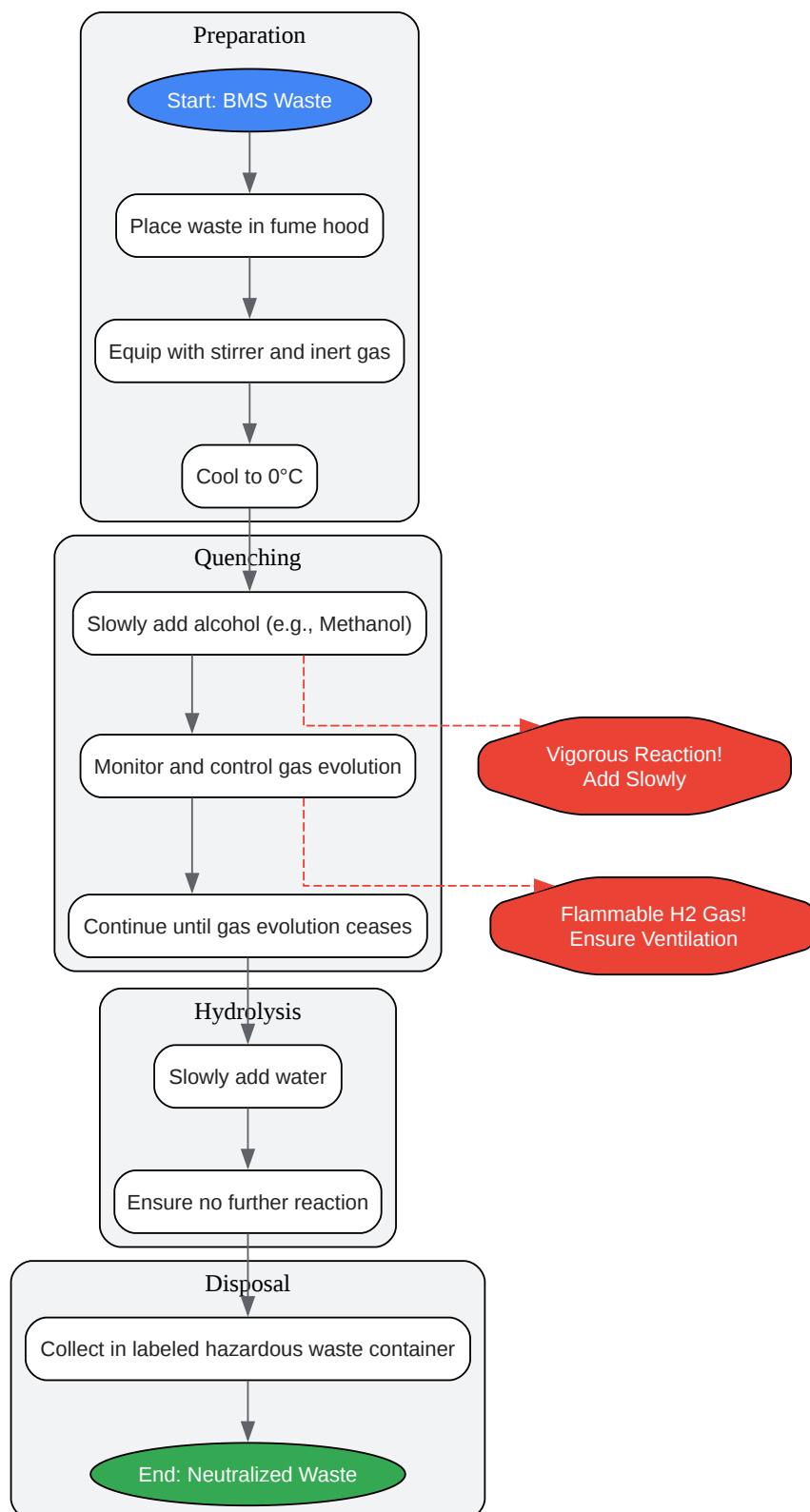
hydrogen gas.[2]

- A common practice is to dilute the BMS waste with an inert solvent like THF before quenching to better control the reaction rate.
- Continue the slow addition until gas evolution ceases.
- Hydrolysis:
  - Once the initial vigorous reaction has subsided, slowly add water to hydrolyze the resulting borate esters to boric acid.
  - For some applications, a dilute aqueous acid (e.g., 1 M HCl) or base (e.g., 1 M NaOH) can be used for the final hydrolysis step, depending on the desired final pH of the waste stream.[1][8]
- Final Disposal:
  - After ensuring the mixture is no longer reactive (no further gas evolution), the neutralized aqueous solution can be collected in a designated hazardous waste container.
  - The final waste should be clearly labeled with its contents for disposal by your institution's environmental health and safety department.

#### Quantitative Data on Quenching Reagents

Quenching Agent	Reactivity	Byproducts	Notes
Methanol	Vigorous, exothermic	Hydrogen gas, Trimethoxyborane, Dimethyl sulfide	Commonly used for quenching excess borane in reactions. <a href="#">[2]</a> Trimethoxyborane is subsequently hydrolyzed to boric acid.
Isopropanol	Less vigorous than methanol	Hydrogen gas, Triisopropoxyborane, Dimethyl sulfide	A safer alternative to methanol due to its lower volatility and less vigorous reaction.
Water	Highly vigorous, potentially explosive	Hydrogen gas, Boric acid, Dimethyl sulfide	Not recommended for initial quenching of concentrated BMS due to the rapid and highly exothermic reaction. <a href="#">[6]</a> Best used after initial quenching with an alcohol.
Aqueous NaOH	Vigorous	Hydrogen gas, Sodium borate, Dimethyl sulfide	Can be used to neutralize the acidic byproducts and ensure complete hydrolysis. <a href="#">[1]</a>
Aqueous HCl	Vigorous	Hydrogen gas, Boric acid, Dimethyl sulfide	Can be used to facilitate the hydrolysis of borate esters. <a href="#">[8]</a>

## Visualizations

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Caption: Workflow for the safe disposal of BMS waste.

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